

# Understanding the solubility of sodium trichloroacetate in various solvents.

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## Compound of Interest

Compound Name: Sodium trichloroacetate

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## A Comprehensive Guide to the Solubility of Sodium Trichloroacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **sodium trichloroacetate** across a range of common laboratory solvents. The information contained herein is intended to support research and development activities by providing a clear understanding of the dissolution characteristics of this compound. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

## Core Properties of Sodium Trichloroacetate

**Sodium trichloroacetate** (NaTCA) is the sodium salt of trichloroacetic acid, with the chemical formula  $\text{CCl}_3\text{CO}_2\text{Na}$ .<sup>[1]</sup> It typically appears as a white to off-white powder or granular crystals.<sup>[1][2]</sup> The compound is known to be hygroscopic, readily absorbing moisture from the atmosphere, which necessitates storage in dry, sealed conditions.<sup>[1][2]</sup>

## Quantitative Solubility Data

The solubility of **sodium trichloroacetate** has been determined in various solvents. The following table summarizes the available quantitative data at 25 °C, unless otherwise specified.

Solvent	Solubility	Temperature (°C)
Water	120 g/100 mL[3]	25
55-120 g/100 mL[1]	25	
1.2 kg/L [3]	25	
Methanol	232 g/L[3]	25
Ethanol	Soluble[1][3]	-
Acetone	7.6 g/L[3]	25
Diethyl Ether	0.2 g/L[3]	25
Benzene	0.07 g/L[3]	25
Carbon Tetrachloride	0.04 g/L[3]	25
Heptane	0.02 g/L[3]	25

**Sodium trichloroacetate** exhibits exceptional solubility in water and good solubility in polar protic solvents like methanol and ethanol.[1][3] Its solubility is significantly lower in less polar and non-polar solvents.[3]

## Experimental Protocol for Determining Solubility

The following is a detailed methodology for the experimental determination of the solubility of a solid compound, such as **sodium trichloroacetate**, in a liquid solvent. This protocol is a synthesized procedure based on established principles of solubility measurement.

Objective: To determine the saturation solubility of **sodium trichloroacetate** in a given solvent at a specific temperature.

Materials:

- **Sodium trichloroacetate** (analytical grade)
- Solvent of interest (HPLC grade or equivalent)

- Analytical balance (readable to  $\pm 0.0001$  g)
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g.,  $0.45\ \mu\text{m}$  PTFE)
- Syringes
- Volumetric flasks
- Appropriate analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Preparation of Supersaturated Solutions:
  - Add an excess amount of **sodium trichloroacetate** to a series of vials.
  - Accurately pipette a fixed volume of the solvent into each vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a constant temperature shaker bath set to the desired experimental temperature.
  - Allow the mixtures to equilibrate for a predetermined period (e.g., 24-48 hours) with continuous agitation. This ensures that the solution reaches saturation.
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.

- Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Gravimetric Analysis (for non-volatile solvents):
  - Weigh the vial containing the filtered saturated solution.
  - Evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dissolved solid is achieved.
  - Calculate the mass of the dissolved **sodium trichloroacetate** and the mass of the solvent.
  - Express the solubility in terms of g/100 g of solvent or g/L.
- Instrumental Analysis (for volatile solvents or low concentrations):
  - Accurately dilute the filtered saturated solution with the solvent to a concentration within the linear range of the analytical instrument.
  - Prepare a series of standard solutions of **sodium trichloroacetate** of known concentrations.
  - Analyze the standard solutions and the diluted sample solution using the chosen analytical method (e.g., measuring absorbance at a specific wavelength for UV-Vis).
  - Construct a calibration curve from the data of the standard solutions.
  - Determine the concentration of the diluted sample from the calibration curve and, accounting for the dilution factor, calculate the solubility of **sodium trichloroacetate** in the solvent.

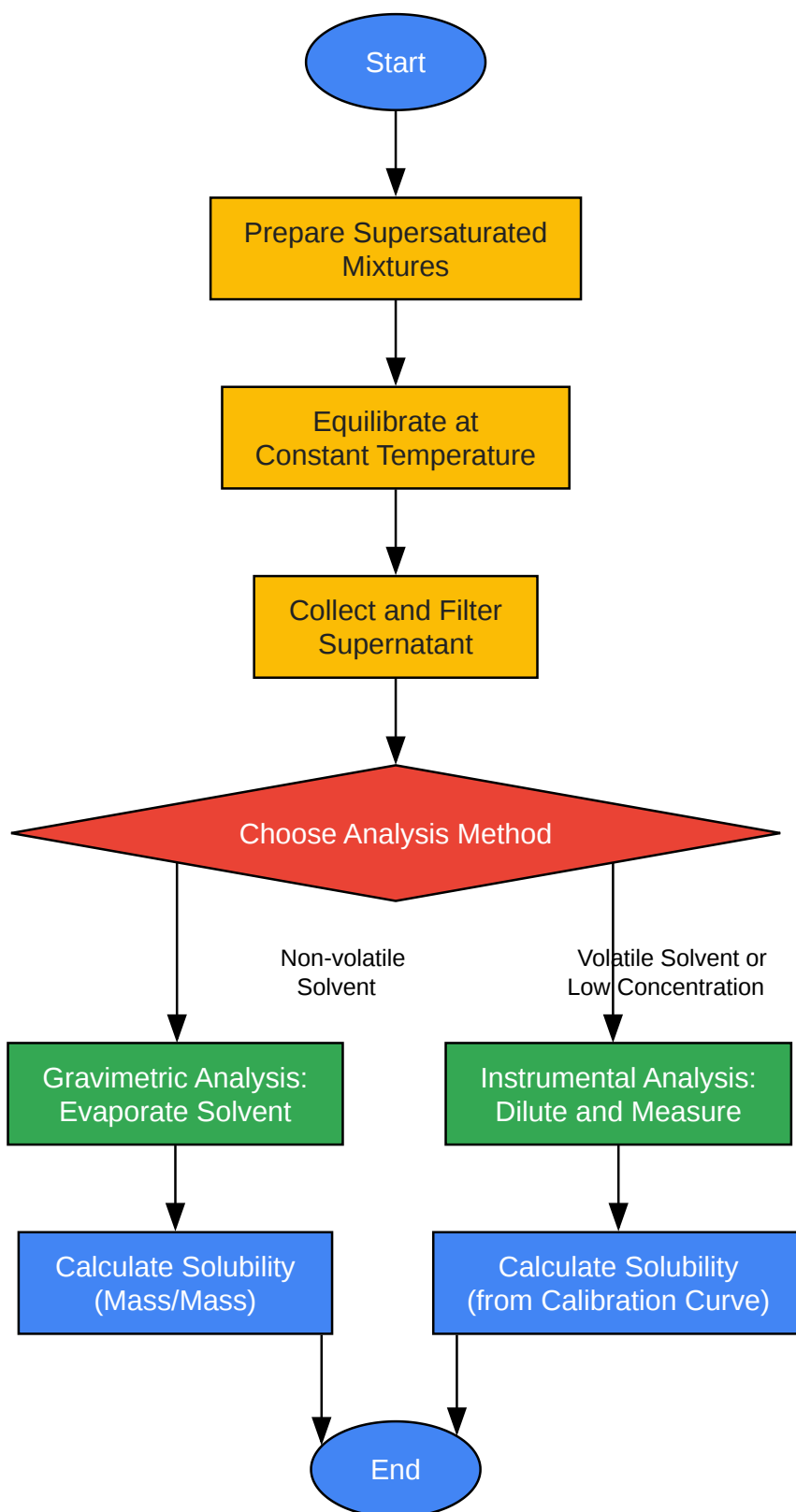
#### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety glasses and gloves.
- Handle **sodium trichloroacetate** in a well-ventilated area or a fume hood.

- Consult the Safety Data Sheet (SDS) for **sodium trichloroacetate** and the chosen solvent before starting the experiment.[\[4\]](#)

## Experimental Workflow Visualization

The logical flow of the experimental protocol for determining solubility can be visualized as follows:



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Caption: Workflow for determining the solubility of a solid in a liquid.

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